

Technical Guide: Safety and Handling of (S)-(-)-2-(Boc-amino)-1,5-pentanediol

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Compound of Interest

Compound Name: (S)-(-)-2-(Boc-amino)-1,5-pentanediol

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This technical guide provides a comprehensive overview of the safety data, handling procedures, and physicochemical properties of **(S)-(-)-2-(Boc-amino)-1,5-pentanediol** (CAS No. 162955-48-8). The information is intended to support its safe use in a laboratory research and development setting.

Chemical Identification and Physical Properties

(S)-(-)-2-(Boc-amino)-1,5-pentanediol is a chiral building block commonly used in organic synthesis. The tert-butyloxycarbonyl (Boc) protecting group makes it a stable intermediate for the introduction of an amino group in more complex molecules.

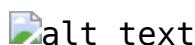
Property	Value	Reference
CAS Number	162955-48-8	[1] [2]
Molecular Formula	C ₁₀ H ₂₁ NO ₄	[1] [2]
Molecular Weight	219.28 g/mol	[1] [2]
Appearance	Solid	
Melting Point	59-62 °C	
Optical Activity	[α]D ²⁰ -15°, c = 1 in chloroform	
SMILES	CC(C)(C)OC(=O)N--INVALID-LINK--CCCO	
InChI Key	UBNNKNSFDFANKW-QMMMGPOBSA-N	

Hazard Identification and Classification

This compound is classified as hazardous. Researchers should be fully aware of its potential risks before handling.

Hazard Classification	Code	Description
Skin Irritation	H315	Causes skin irritation.
Eye Irritation	H319	Causes serious eye irritation.
Specific target organ toxicity — Single exposure	H335	May cause respiratory irritation.

GHS Pictogram:



Signal Word: Warning

Precautionary Measures and First Aid

Adherence to the following precautionary statements is crucial for safe handling.

Precautionary Statement	Code	Description
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapours/spay.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P280		Wear protective gloves/ eye protection/ face protection.
Response	P302 + P352	IF ON SKIN: Wash with plenty of water.
P305 + P351 + P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

First Aid Measures:

- Eye Contact: Immediately flush with plenty of water for at least 15 minutes, holding eyelids open. Seek immediate medical attention.
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and water. If irritation persists, seek medical attention.
- Inhalation: Move the person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if respiratory irritation occurs.

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.

Experimental Protocols

General Handling and Storage Protocol

(S)-(-)-2-(Boc-amino)-1,5-pentanediol is classified as a combustible solid and may be hygroscopic.

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated area.
- Keep away from heat, sparks, and open flames.
- Protect from moisture.

Handling:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to minimize inhalation of dust.
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield.
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile).
 - Respiratory Protection: For operations that may generate significant dust, use a NIOSH-approved N95 dust mask or a respirator.
 - Skin and Body Protection: Wear a lab coat and closed-toe shoes.
- Dispensing:
 - Minimize dust generation during weighing and transfer.
 - Use appropriate tools (spatulas, etc.) to handle the solid.

- Grounding of equipment may be necessary to prevent static discharge, which could ignite combustible dust.
- Waste Disposal: Dispose of waste material in accordance with local, state, and federal regulations.

Representative Synthesis Protocol: N-Boc Protection of an Amino Diol

The following is a general procedure for the Boc protection of an amino diol, which is the class of compound to which **(S)-(-)-2-(Boc-amino)-1,5-pentanediol** belongs.

- Reaction Setup:

- Dissolve the starting amino diol in a suitable solvent (e.g., a mixture of dioxane and water, or tetrahydrofuran).
- Add a base, such as sodium bicarbonate or triethylamine, to the solution.

- Addition of Boc Anhydride:

- Slowly add a solution of di-tert-butyl dicarbonate (Boc_2O) in the same solvent to the reaction mixture at room temperature or 0 °C.

- Reaction Monitoring:

- Stir the reaction mixture at room temperature for several hours to overnight.
- Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).

- Workup and Purification:

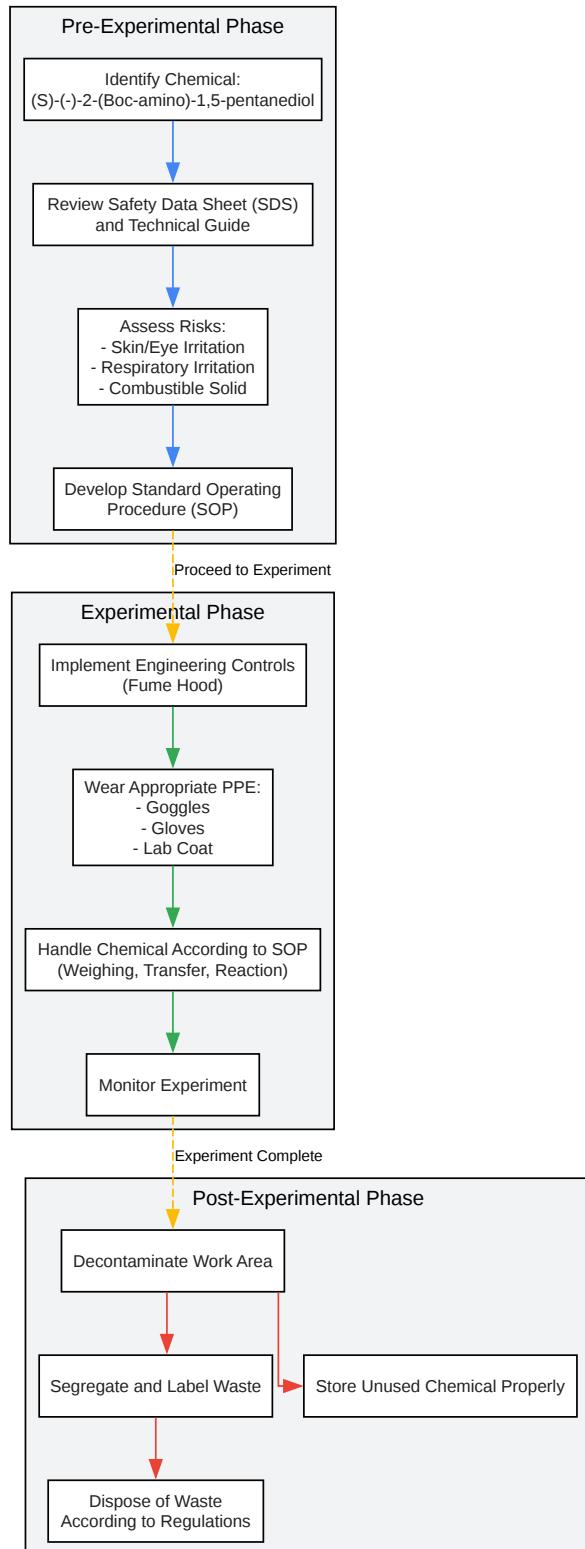
- Once the reaction is complete, remove the organic solvent under reduced pressure.
- Extract the aqueous residue with a suitable organic solvent (e.g., ethyl acetate).

- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the crude product by column chromatography on silica gel to yield the pure N-Boc protected amino diol.

Logical Workflow for Laboratory Use

The following diagram illustrates a logical workflow for the risk assessment and safe handling of **(S)-(-)-2-(Boc-amino)-1,5-pentanediol** in a research laboratory setting.

Workflow for Safe Handling of (S)-(-)-2-(Boc-amino)-1,5-pentanediol

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Caption: Logical workflow for risk assessment and safe handling.

This guide is intended as a resource for trained laboratory personnel. Always consult the most up-to-date Safety Data Sheet from your supplier and follow all institutional safety protocols.

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